

Proper Disposal Procedures for 2,5,6-Triaminopyrimidin-4-yl hydrogen sulfate

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Compound of Interest

Compound Name: 2,5,6-Triaminopyrimidin-4-yl
hydrogen sulfate

Cat. No.: B119103

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This document provides a comprehensive guide for the safe handling and disposal of **2,5,6-Triaminopyrimidin-4-yl hydrogen sulfate**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safety and compliance with standard laboratory practices.

Hazard Identification and Safety Precautions

2,5,6-Triaminopyrimidin-4-yl hydrogen sulfate (CAS No: 1603-02-7) is a chemical that requires careful handling.^[1] Although its toxicological properties have not been fully investigated, it may cause irritation to the skin, eyes, respiratory system, and gastrointestinal tract.^{[1][2]} Thermal decomposition can produce hazardous gases, including carbon monoxide, carbon dioxide, and oxides of nitrogen and sulfur.^{[1][2][3]} It is incompatible with strong oxidizing agents.^{[1][2][3]}

Core Safety Measures:

- Always handle this chemical in a well-ventilated area, preferably within a fume hood.^{[1][2][3]}
- Avoid generating dust.^{[2][3][4]}
- Avoid contact with skin, eyes, and clothing.^{[1][2]}
- Wash hands thoroughly after handling.^{[1][2]}

- Store in a tightly closed container in a cool, dry place away from incompatible substances.[\[1\]](#)
[\[2\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2,5,6-Triaminopyrimidin-4-yl hydrogen sulfate** and its waste.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or glasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166. [1] [3] [5]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber) and appropriate protective clothing to prevent skin exposure. [1] [5] [6]
Respiratory Protection	For large quantities or in case of dust formation, use a NIOSH or European Standard EN 149 approved respirator. [1] [5]

Quantitative Data

The following table summarizes key quantitative data for **2,5,6-Triaminopyrimidin-4-yl hydrogen sulfate**.

Property	Value	Notes
Water Solubility	1.5 g/L at 25°C	The product is water-soluble and may spread in water systems. [5]
Acute Toxicity (LDLo)	800 mg/kg (mouse, intraperitoneal)	Lowest published lethal dose.

Experimental Protocol: Waste Disposal Procedure

This protocol provides a step-by-step methodology for the safe segregation and disposal of waste containing **2,5,6-Triaminopyrimidin-4-yl hydrogen sulfate**.

Materials:

- Appropriate Personal Protective Equipment (PPE)
- Designated, sealable, and clearly labeled hazardous waste containers (one for solid, one for aqueous/solvent waste)
- Spill kit (absorbent material, broom/dustpan or vacuum)

Procedure:

Step 1: Waste Segregation

- Solid Waste: Collect un-used or contaminated solid **2,5,6-Triaminopyrimidin-4-yl hydrogen sulfate**, along with contaminated items like weigh boats, filter paper, and gloves, in a designated, robust, and sealable container labeled "Solid Hazardous Chemical Waste."
- Liquid Waste: If the compound is dissolved in a solvent, collect the solution in a designated, sealed, and compatible container labeled "Liquid Hazardous Chemical Waste" (e.g., "Aqueous Waste" or "Halogenated Solvent Waste," as appropriate).
- Sharps Waste: Contaminated sharps (needles, razor blades, etc.) must be placed in a designated sharps container.
- Empty Containers: Empty containers of the chemical must be triple-rinsed with a suitable solvent.^[7] The rinsate must be collected and disposed of as liquid hazardous waste.^[7] The rinsed container can then be disposed of according to institutional guidelines.^[8]

Step 2: Spill Management

- Ensure the area is well-ventilated.^[1]
- Wearing full PPE, contain and clean up spills immediately.^[1]

- For solid spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- For liquid spills, use an inert absorbent material to soak up the spill, then place the absorbent material into the solid waste container.
- Decontaminate the spill area after cleanup.

Step 3: Container Management and Labeling

- Keep waste containers tightly closed when not in use.[\[1\]](#)[\[4\]](#)
- Ensure all waste containers are clearly labeled with the full chemical name ("**2,5,6-Triaminopyrimidin-4-yl hydrogen sulfate**") and any other components of the waste stream.
- Do not overfill containers.

Step 4: Final Disposal

- Store the sealed and labeled waste containers in a designated, secure, and well-ventilated waste accumulation area.
- Waste is classified as hazardous and must be disposed of in accordance with all local, regional, and national regulations.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Do not dispose of this chemical down the drain or in regular trash.[\[3\]](#)[\[5\]](#)[\[8\]](#) Discharge into the environment must be avoided.[\[8\]](#)
- Arrange for the collection of the hazardous waste by a licensed chemical waste disposal company.[\[8\]](#)[\[9\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2,5,6-Triaminopyrimidin-4-yl hydrogen sulfate** waste.



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Caption: Disposal workflow for **2,5,6-Triaminopyrimidin-4-yl hydrogen sulfate**.

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